

3,4,5-Trihydroxybenzhydrazide: A Comprehensive Technical Review

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Compound of Interest

Compound Name: 3,4,5-Trihydroxybenzhydrazide

CAS No.: 5782-85-4

Cat. No.: B182992

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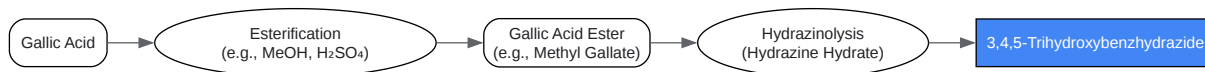
For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4,5-Trihydroxybenzhydrazide, also known as gallic acid hydrazide, is a phenolic compound derived from gallic acid, a natural product found in various plants.^[1] This molecule has garnered significant interest in the scientific community due to its diverse and potent biological activities, including antioxidant, anticancer, and antimicrobial properties. Its structural framework, featuring a catechol-like trihydroxyphenyl moiety combined with a hydrazide group, makes it a versatile scaffold for the development of novel therapeutic agents. This technical guide provides a comprehensive review of the synthesis, biological activities, and underlying mechanisms of action of **3,4,5-trihydroxybenzhydrazide** and its derivatives, with a focus on quantitative data and detailed experimental protocols.

Synthesis of 3,4,5-Trihydroxybenzhydrazide

The synthesis of **3,4,5-trihydroxybenzhydrazide** is typically achieved through the hydrazinolysis of a gallic acid ester. The overall synthetic workflow can be represented as follows:



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Caption: General synthesis workflow for **3,4,5-Trihydroxybenzhydrazide**.

Experimental Protocols

Conventional Synthesis:

A common method involves a two-step process starting from gallic acid.[2]

- Esterification of Gallic Acid:
 - To a solution of gallic acid in methanol, a catalytic amount of concentrated sulfuric acid is added.
 - The mixture is refluxed for several hours.
 - The solvent is evaporated, and the residue is neutralized to precipitate the methyl gallate.
 - The crude product is then purified by recrystallization.
- Hydrazinolysis of Methyl Gallate:
 - Methyl gallate is dissolved in a suitable solvent like ethanol or methanol.
 - An excess of hydrazine hydrate is added to the solution.
 - The reaction mixture is refluxed for an extended period, typically 6-9 hours.[3][4]
 - Upon cooling, the **3,4,5-trihydroxybenzhydrazide** precipitates as a solid.
 - The product is collected by filtration, washed with a cold solvent, and dried.[5]

Microwave-Assisted Synthesis:

A more rapid and efficient "green" chemistry approach involves microwave-assisted synthesis. This method can be a one-pot reaction directly from gallic acid and hydrazine hydrate, significantly reducing reaction time and the use of solvents.[6]

Biological Activities and Quantitative Data

Antioxidant Activity

3,4,5-Trihydroxybenzhydrazide and its derivatives exhibit significant antioxidant properties, primarily attributed to the hydrogen-donating ability of the phenolic hydroxyl groups. The antioxidant capacity is commonly evaluated using DPPH (2,2-diphenyl-1-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) radical scavenging assays.

Compound	Assay	IC50 / EC50 (µg/mL)	Reference
Gallic Acid Hydrazone Derivative 11	DPPH	6.42	[2]
Gallic Acid Hydrazone Derivative 15	DPPH	6.86	[2]
Gallic Acid Hydrazone Derivative 11	ABTS	12.85	[2]
Gallic Acid Hydrazone Derivative 15	ABTS	12.49	[2]
Trolox (Standard)	DPPH	-	[2]
Gallic Acid (Standard)	ABTS	1.34	[7]

Experimental Protocol: DPPH Radical Scavenging Assay[8][9]

- **Preparation of DPPH Solution:** A fresh solution of DPPH (typically 0.1 mM) is prepared in methanol or ethanol and stored in the dark.
- **Sample Preparation:** The test compound is dissolved in a suitable solvent to prepare a stock solution, from which serial dilutions are made.

- Assay Procedure:
 - An aliquot of the test sample is mixed with the DPPH solution in a cuvette or a 96-well plate.
 - The mixture is incubated in the dark at room temperature for a specified period (e.g., 30 minutes).
 - The absorbance is measured at approximately 517 nm using a spectrophotometer.
- Calculation: The percentage of radical scavenging activity is calculated using the formula: % Inhibition = $[(A_c - A_s) / A_c] * 100$ where A_c is the absorbance of the control (DPPH solution without the sample) and A_s is the absorbance of the sample. The IC₅₀ value (the concentration of the sample required to scavenge 50% of the DPPH radicals) is determined from a plot of % inhibition against concentration.

Anticancer Activity

3,4,5-Trihydroxybenzhydrazide has demonstrated potent antiproliferative activity against various human cancer cell lines. The cytotoxic effects are often evaluated using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazonium bromide) assay.

Compound	Cell Line	GI50 (μM)	Reference
3,4,5-Trihydroxybenzhydrazide	OVCAR-3 (Ovarian)	0.88	[10]
MCF-7 (Breast)	0.85	[10]	
NCI/ADR-RES (Breast, Multidrug Resistant)	0.91	[10]	
K-562 (Leukemia)	>5.54	[10]	
U251 (Glioma)	5.54	[10]	
NCI-H460 (Lung)	2.66	[10]	
PC-3 (Prostate)	2.51	[10]	
HT29 (Colon)	2.45	[10]	
A549 (Lung)	2.66	[10]	
Imide Derivative [IV]d	MCF7 (Breast)	20	[6]
MDA-MB-231 (Breast)	10	[6]	

Experimental Protocol: MTT Assay for Cell Viability[\[11\]](#)[\[12\]](#)[\[13\]](#)

- **Cell Seeding:** Cancer cells are seeded in a 96-well plate at a predetermined density and allowed to adhere overnight.
- **Compound Treatment:** The cells are treated with various concentrations of the test compound and incubated for a specific duration (e.g., 24, 48, or 72 hours).
- **MTT Addition:** A solution of MTT (typically 5 mg/mL in PBS) is added to each well, and the plate is incubated for another 2-4 hours at 37°C. During this time, mitochondrial dehydrogenases in viable cells reduce the yellow MTT to purple formazan crystals.
- **Solubilization:** The culture medium is removed, and a solubilizing agent (e.g., DMSO, isopropanol) is added to dissolve the formazan crystals.

- **Absorbance Measurement:** The absorbance of the resulting colored solution is measured using a microplate reader at a wavelength between 550 and 600 nm.
- **Data Analysis:** The percentage of cell viability is calculated relative to untreated control cells. The GI50 (concentration that inhibits cell growth by 50%) or IC50 (concentration that inhibits cell viability by 50%) is determined from the dose-response curve.

Antimicrobial Activity

Derivatives of **3,4,5-trihydroxybenzhydrazide** have shown promising activity against a range of pathogenic bacteria and fungi. The antimicrobial efficacy is typically quantified by determining the Minimum Inhibitory Concentration (MIC).

Compound Derivative	Microorganism	MIC (µg/mL)	Reference
Gallic Acid Derivative 6	Staphylococcus aureus	-	[14]
Salmonella enterica	-	[14]	
Gallic Acid Derivative 13	Staphylococcus aureus	56	[14]
Salmonella enterica	475	[14]	
Pyrazole Derivative [III]c	Staphylococcus aureus (G+)	- (Promising)	[15]
Klebsiella pneumoniae (G-)	- (Promising)	[15]	
Pyrazole Derivative [III]e	Staphylococcus aureus (G+)	- (Promising)	[15]
Klebsiella pneumoniae (G-)	- (Promising)	[15]	
Gallic Acid Derivative 6	Candida albicans	pMIC = 1.98 µM/mL	[16]
Escherichia coli	pMIC = 1.98 µM/mL	[16]	
Gallic Acid Derivative 33	Staphylococcus aureus	pMIC = 2.01 µM/mL	[16]

Experimental Protocol: Broth Microdilution for MIC Determination

- **Preparation of Inoculum:** A standardized suspension of the test microorganism is prepared in a suitable broth.
- **Compound Dilution:** Serial dilutions of the test compound are prepared in a 96-well microplate containing the broth.
- **Inoculation:** Each well is inoculated with the microbial suspension.

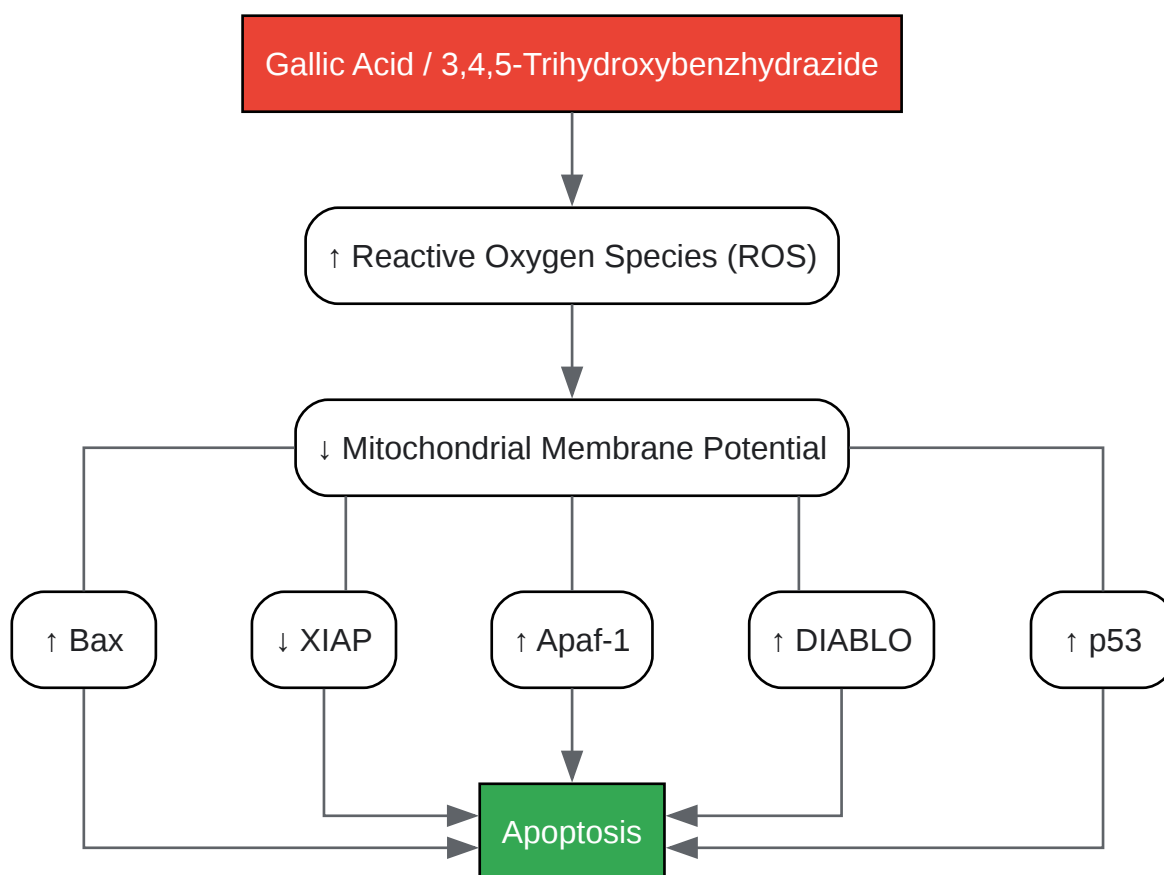
- Incubation: The microplate is incubated under appropriate conditions (temperature and time) for microbial growth.
- MIC Determination: The MIC is determined as the lowest concentration of the compound that visibly inhibits the growth of the microorganism.

Potential Mechanisms of Action and Signaling Pathways

While the precise molecular targets of **3,4,5-trihydroxybenzhydrazide** are still under investigation, studies on its parent compound, gallic acid, provide valuable insights into its potential mechanisms of action, particularly in the context of its anticancer effects. The pro-apoptotic and anti-inflammatory activities of gallic acid have been linked to the modulation of key signaling pathways.

ROS-Mediated Apoptosis Pathway

Gallic acid has been shown to induce apoptosis in cancer cells through the generation of reactive oxygen species (ROS), leading to the activation of the mitochondrial apoptotic pathway.^[17]

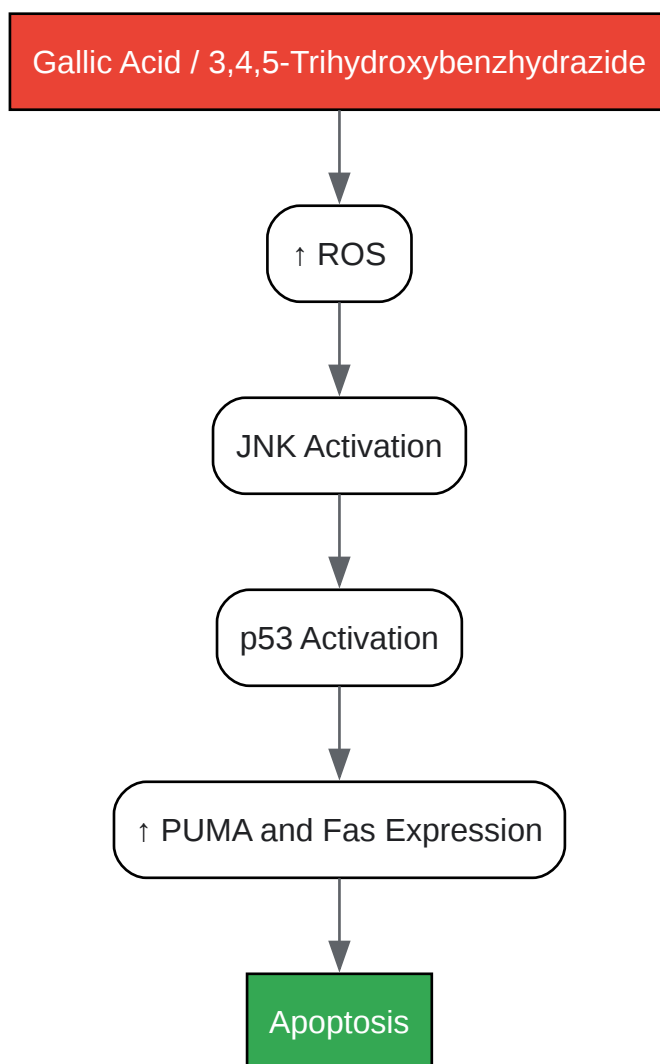


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Caption: ROS-dependent mitochondrial apoptosis pathway potentially induced by **3,4,5-trihydroxybenzhydrazide**.

JNK-Dependent Apoptosis Pathway

Gallic acid can induce apoptosis in certain cell types through a JNK (c-Jun NH2-terminal kinase)-dependent pathway, which is initiated by ROS production and leads to the activation of the tumor suppressor protein p53.^[18]

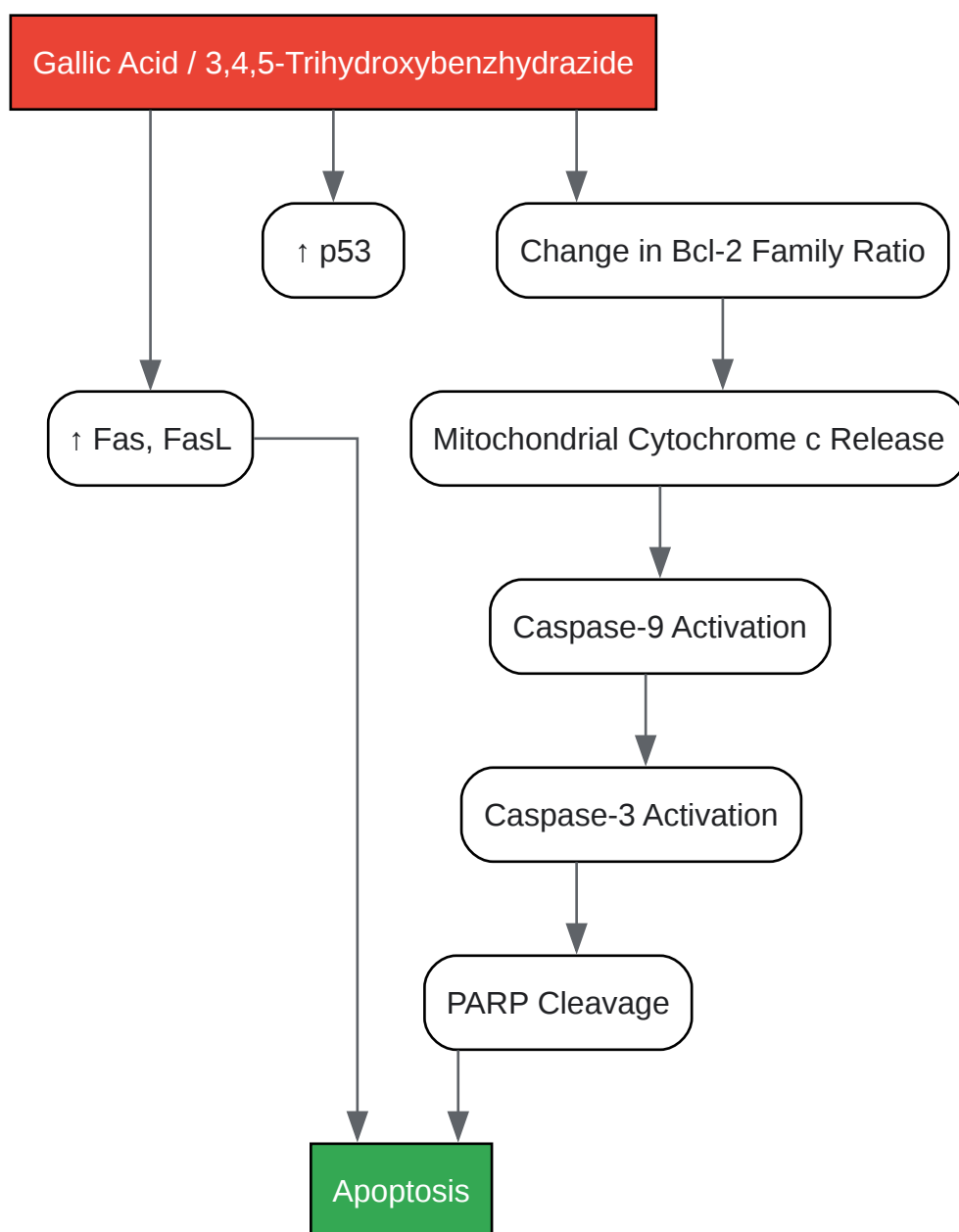


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Caption: JNK-dependent apoptotic signaling pathway potentially triggered by **3,4,5-Trihydroxybenzhydrazide**.

Fas and Mitochondrial-Mediated Apoptosis Pathway

In some cellular contexts, gallic acid can induce apoptosis through the activation of the Fas death receptor and the mitochondrial pathway, leading to the activation of caspases.[19]

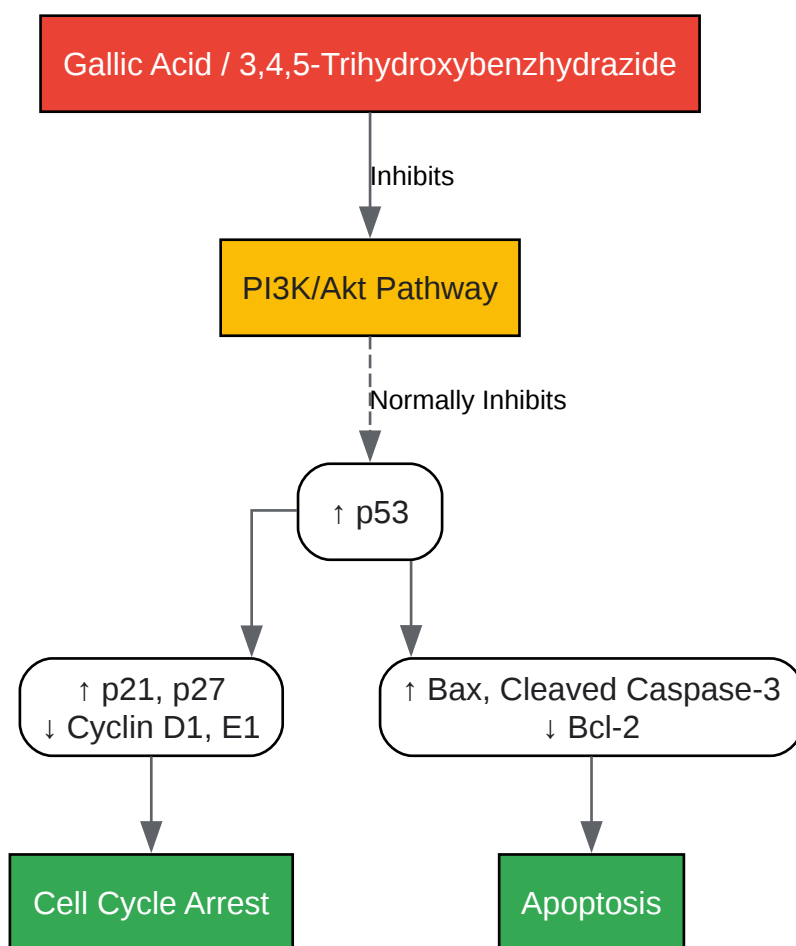


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Caption: Fas and mitochondrial-mediated apoptosis pathway potentially initiated by **3,4,5-Trihydroxybenzhydrazide**.

PI3K/Akt Signaling Pathway

Gallic acid has also been shown to inhibit cancer progression by downregulating the PI3K/Akt signaling pathway, which is crucial for cell survival and proliferation. This inhibition leads to cell cycle arrest and apoptosis.[3]



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Caption: Inhibition of the PI3K/Akt signaling pathway by **3,4,5-Trihydroxybenzhydrazide** leading to cell cycle arrest and apoptosis.

Conclusion

3,4,5-Trihydroxybenzhydrazide is a promising scaffold in medicinal chemistry, demonstrating significant antioxidant, anticancer, and antimicrobial activities. This technical guide has summarized the key synthetic methodologies, provided quantitative biological data, and detailed the experimental protocols for the evaluation of its activities. The exploration of its potential mechanisms of action, likely involving the modulation of critical signaling pathways such as those mediated by ROS, JNK, Fas, and PI3K/Akt, offers a solid foundation for further research. Future studies should focus on elucidating the specific molecular targets of **3,4,5-trihydroxybenzhydrazide** and its derivatives, as well as on optimizing their pharmacokinetic

and pharmacodynamic properties to translate their therapeutic potential into clinical applications.

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